

# Benzyl lactate CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyl lactate*

Cat. No.: *B1666779*

[Get Quote](#)

## Technical Data Sheet: Benzyl Lactate

For Research, Scientific, and Drug Development Applications

This document provides core technical specifications for **Benzyl lactate**, intended for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**Benzyl lactate** is an ester of benzyl alcohol and lactic acid. It is identified by its unique CAS Registry Number and is characterized by its molecular formula and weight. It's important to note that different stereoisomers of **Benzyl lactate** may have distinct CAS numbers.

### Data Summary

The following table summarizes the key quantitative data for **Benzyl lactate**.

Identifier	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[1][2]
Molecular Weight	180.20 g/mol	[3][4]
CAS Number (Racemate)	2051-96-9	
CAS Number (L-isomer)	56777-24-3	
Density	~1.12 g/mL at 25°C	

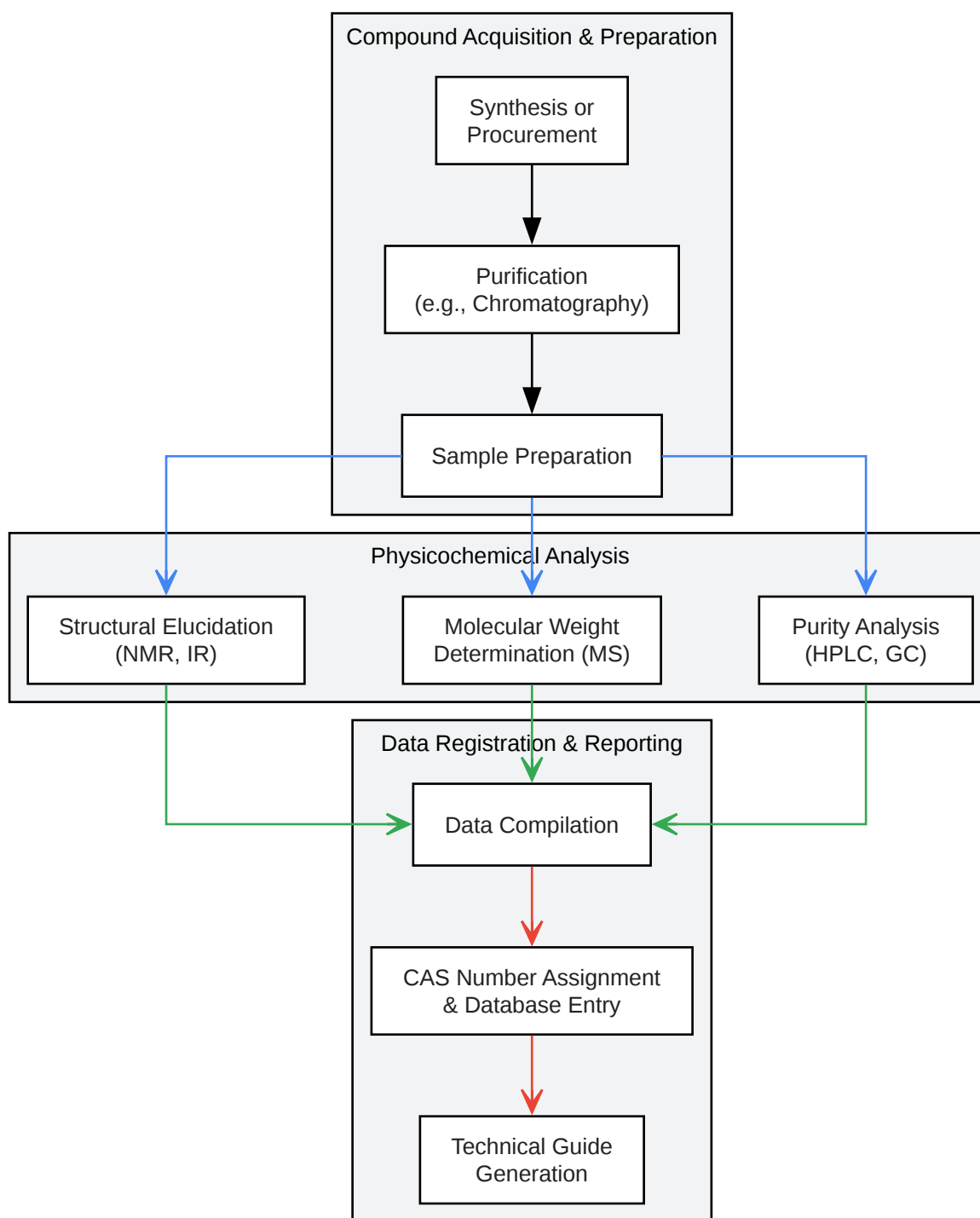
## Experimental Protocols Overview

The determination of the physicochemical properties of a compound like **Benzyl lactate** involves standardized analytical methods.

- **Mass Spectrometry:** This technique is employed to determine the molecular weight of a substance. High-resolution mass spectrometry (HRMS) provides a highly accurate measurement of the molecule's mass, which can be used to confirm its elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR are crucial for elucidating the molecular structure of **Benzyl lactate**, confirming the connectivity of atoms and the presence of functional groups.
- **CAS Registry Number Assignment:** The CAS number is a unique identifier assigned by the Chemical Abstracts Service. This number is assigned to a substance when it is entered into the CAS REGISTRY database.

## Conceptual Workflow

The following diagram illustrates a generalized workflow for the characterization and analysis of a chemical compound such as **Benzyl lactate**.



[Click to download full resolution via product page](#)

Caption: Workflow for chemical characterization and documentation.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. BENZYL L-LACTATE | 56777-24-3 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. Benzyl lactate | C<sub>10</sub>H<sub>12</sub>O<sub>3</sub> | CID 98054 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. midlandsci.com [midlandsci.com]
- To cite this document: BenchChem. [Benzyl lactate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666779#benzyl-lactate-cas-number-and-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)